

How to prevent hydrolysis of Sulfo-LC-SPDP during storage

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Compound of Interest

Compound Name: Sulfo-LC-SPDP

Cat. No.: B3181896

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This guide provides troubleshooting advice and answers to frequently asked questions regarding the storage and handling of **Sulfo-LC-SPDP** to prevent its hydrolysis and ensure optimal performance in your experiments.

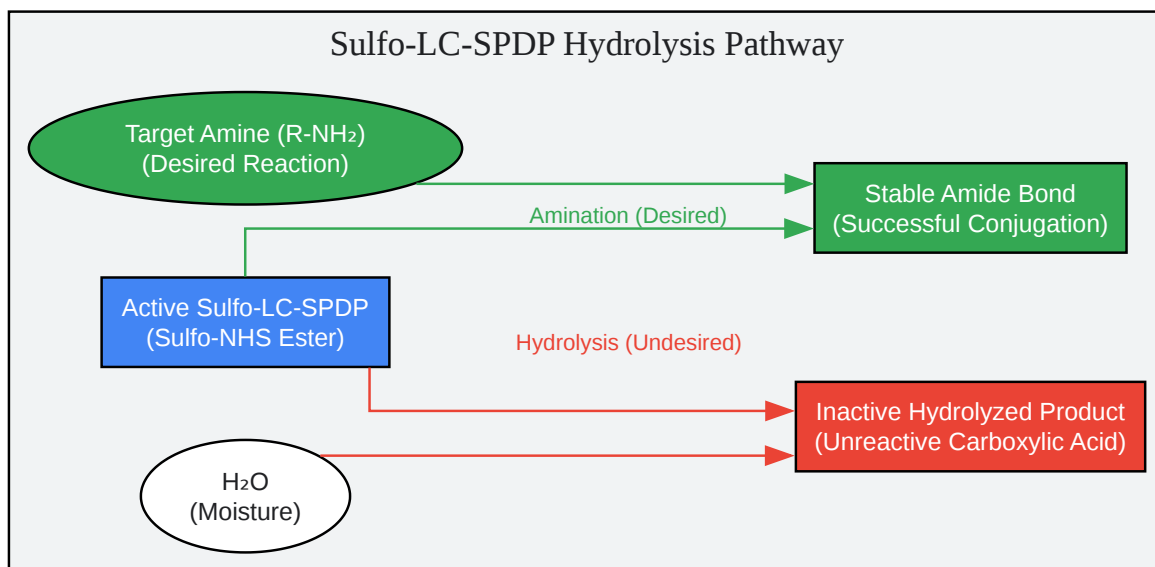
Frequently Asked Questions (FAQs)

Q1: What is **Sulfo-LC-SPDP** and why is its hydrolysis a major concern?

A1: **Sulfo-LC-SPDP** (Sulfosuccinimidyl 6-(3'-(2-pyridyldithio)-propionamido)hexanoate) is a water-soluble, heterobifunctional crosslinker used to link molecules containing amine (-NH₂) groups to molecules with sulfhydryl (-SH) groups.^{[1][2][3]} It contains two primary reactive groups:

- A Sulfo-NHS ester that reacts with primary amines.
- A pyridyldithio group that reacts with sulfhydryls to form a cleavable disulfide bond.^[1]

Hydrolysis is a significant concern because the Sulfo-NHS ester moiety is highly susceptible to reaction with water.^{[4][5]} This reaction cleaves the ester, converting it into an unreactive sulfosuccinimidyl group and a carboxylic acid. This hydrolyzed form of the crosslinker can no longer react with primary amines, leading to a significant reduction or complete failure of your conjugation experiment.^[4]





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